

Imperatorin-d6 CAS number and chemical properties

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Compound of Interest

Compound Name: *Imperatorin-d6*

Cat. No.: *B12379444*

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In-Depth Technical Guide to Imperatorin-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Imperatorin-d6**, a deuterated analog of the naturally occurring furanocoumarin, Imperatorin. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and other scientific investigations involving this compound.

Core Chemical Properties

Imperatorin-d6 is a stable, isotopically labeled form of Imperatorin, where six hydrogen atoms have been replaced by deuterium. This labeling is particularly useful in metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based quantification.

Property	Value	Source
CAS Number	Not explicitly available in public databases. Assigned by manufacturers.	N/A
Molecular Formula	C ₁₆ H ₈ D ₆ O ₄	Inferred from Imperatorin and d6 labeling
Molecular Weight	276.32 g/mol	Calculated
Appearance	White to off-white solid	[1]
Purity	≥98%	
Storage Temperature	-20°C	[1][2]

Physicochemical Characteristics

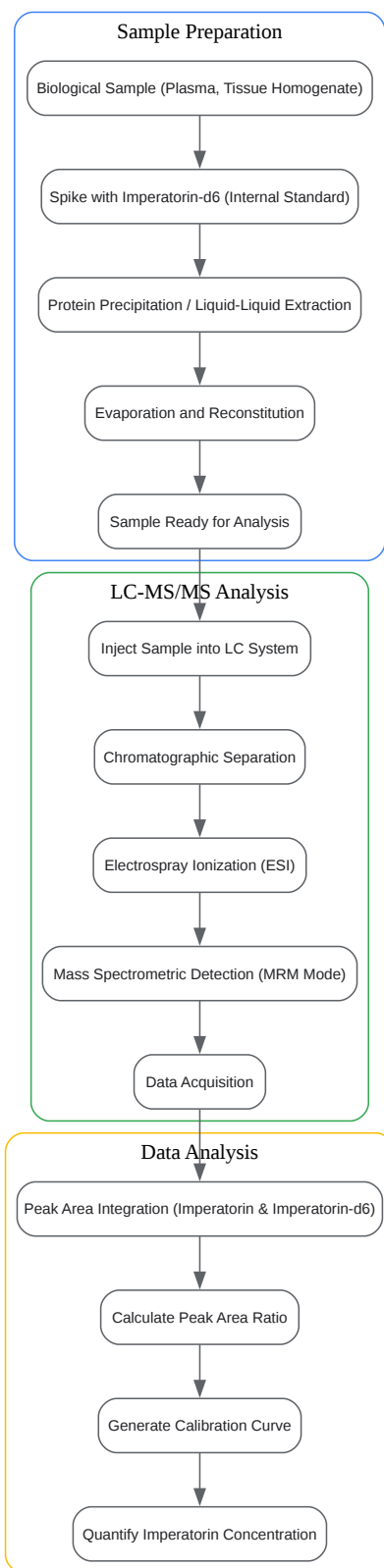
Understanding the solubility and stability of **Imperatorin-d6** is crucial for its effective use in experimental settings.

Property	Details	Source
Solubility	Soluble in DMSO and dimethyl formamide. Slightly soluble in methanol. Insoluble in ethanol and water.	[1]
Stability	Stable for at least 2 years when stored at -20°C.	[1]
Storage Conditions	Store in a cool, dry place.	[1]

Experimental Applications and Protocols

Imperatorin and its deuterated analog are valuable tools in various research areas due to their diverse biological activities. Imperatorin has been investigated for its anti-inflammatory, anticancer, and neuroprotective effects. The deuterated form, **Imperatorin-d6**, is primarily utilized as an internal standard for quantitative analysis in complex biological matrices.

Experimental Workflow: Quantification of Imperatorin in Biological Samples using LC-MS/MS with **Imperatorin-d6** as an Internal Standard



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Caption: Workflow for the quantification of Imperatorin.

Detailed Protocol: Quantification of Imperatorin in Rat Plasma by LC-MS/MS

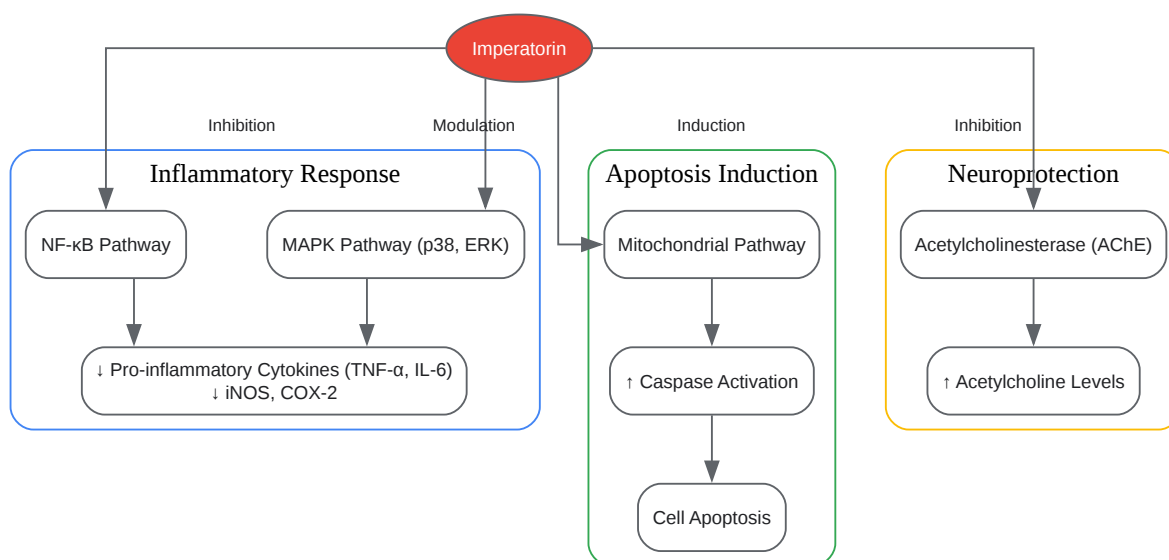
This protocol is a representative example and may require optimization for specific experimental conditions.

- Preparation of Standards and Quality Control (QC) Samples:
 - Prepare stock solutions of Imperatorin and **Imperatorin-d6** in methanol.
 - Serially dilute the Imperatorin stock solution with blank rat plasma to prepare calibration standards at desired concentrations.
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Preparation:
 - To 100 μ L of plasma sample (standard, QC, or unknown), add 10 μ L of **Imperatorin-d6** internal standard solution.
 - Add 300 μ L of acetonitrile to precipitate proteins.
 - Vortex for 1 minute and centrifuge at 12,000 rpm for 10 minutes.
 - Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the mobile phase.
- LC-MS/MS Conditions:
 - LC System: A suitable UHPLC system.
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μ m).

- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.3 mL/min.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- MRM Transitions: Monitor specific precursor-to-product ion transitions for Imperatorin and **Imperatorin-d6**.
- Data Analysis:
 - Integrate the peak areas for both the analyte (Imperatorin) and the internal standard (**Imperatorin-d6**).
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratios of the standards against their known concentrations.
 - Determine the concentration of Imperatorin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways of Imperatorin

Imperatorin has been reported to modulate several key signaling pathways, which are likely relevant to the biological effects of its deuterated analog.



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Caption: Key signaling pathways modulated by Imperatorin.

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References

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